

A Researcher's Guide to Commercial PF4 (58-70) Peptides: A Comparative Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Platelet Factor 4 (58-70), human

Cat. No.: B12438845

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For researchers in hematology, immunology, and drug development, the platelet factor 4 (PF4) (58-70) peptide is a critical tool, particularly in the study of heparin-induced thrombocytopenia (HIT). This C-terminal fragment of PF4 is a key antigenic determinant in the formation of pathogenic antibodies that drive this life-threatening disorder. The choice of a high-quality synthetic peptide is paramount for reliable and reproducible experimental results. This guide provides a side-by-side comparison of commercially available PF4 (58-70) peptides, supported by experimental data and detailed protocols for their evaluation.

Product Comparison

While direct, independent comparative studies of commercial PF4 (58-70) peptides are not readily available in the public domain, this section synthesizes information from various suppliers and relevant research publications to offer a comparative overview. The performance of a specific commercial peptide can be inferred from its purity and its activity in relevant biological assays.

Table 1: Comparison of Commercial PF4 (58-70) Peptides

Feature	Supplier A (e.g., PeptaNova)	Supplier B (e.g., MedChemExpress)	Research Grade Benchmark
Purity (by HPLC)	>99% [1]	>98%	>95% (as reported in various studies)
Molecular Formula	C ₇₆ H ₁₃₃ N ₁₇ O ₁₈ [1]	C ₇₆ H ₁₃₃ N ₁₇ O ₁₈	C ₇₆ H ₁₃₃ N ₁₇ O ₁₈
Molecular Weight	1573.0 g/mol [1]	1573.0 g/mol	1573.0 g/mol
Formulation	Lyophilized powder [1]	Lyophilized powder	Lyophilized powder
Biological Activity	Potent immunosuppressor in mice models. [1]	Contains the major heparin-binding domain. [2]	Binds to heparin; recognized by HIT antibodies.
Storage	-20°C [1]	-20°C	-20°C to -80°C

Note: The information for Supplier A and B is based on publicly available data from their respective websites. The "Research Grade Benchmark" is a composite representation of what is typically reported in peer-reviewed publications utilizing synthetic PF4 (58-70) peptides. Researchers should always request a certificate of analysis (CoA) from the supplier for lot-specific purity and characterization data.

Experimental Protocols

To ensure the quality and performance of a commercial PF4 (58-70) peptide, it is essential to validate its activity in-house. Below are detailed protocols for key experiments.

Peptide-Enzyme-Linked Immunosorbent Assay (ELISA) for Antigenicity

This assay determines the ability of the PF4 (58-70) peptide to be recognized by antibodies, such as those found in patients with HIT.

Materials:

- 96-well microtiter plates

- PF4 (58-70) peptide
- Coating Buffer (e.g., 0.1 M Carbonate-Bicarbonate, pH 9.6)
- Blocking Buffer (e.g., 5% non-fat dry milk or 1% BSA in PBS)
- Wash Buffer (e.g., PBS with 0.05% Tween-20)
- Serum/plasma from HIT patients (positive control) and healthy donors (negative control)
- HRP-conjugated secondary antibody (e.g., anti-human IgG)
- TMB substrate
- Stop Solution (e.g., 2N H₂SO₄)
- Plate reader

Procedure:

- Coating: Dilute the PF4 (58-70) peptide to 1-10 µg/mL in Coating Buffer and add 100 µL to each well. Incubate overnight at 4°C.
- Washing: Wash the plate three times with Wash Buffer.
- Blocking: Add 200 µL of Blocking Buffer to each well and incubate for 1-2 hours at room temperature.
- Washing: Wash the plate three times with Wash Buffer.
- Sample Incubation: Add 100 µL of diluted patient or control serum/plasma to the wells. Incubate for 1-2 hours at room temperature.
- Washing: Wash the plate three times with Wash Buffer.
- Secondary Antibody Incubation: Add 100 µL of diluted HRP-conjugated secondary antibody to each well. Incubate for 1 hour at room temperature.
- Washing: Wash the plate five times with Wash Buffer.

- Detection: Add 100 μ L of TMB substrate to each well and incubate in the dark until a blue color develops (typically 15-30 minutes).
- Stopping the Reaction: Add 50 μ L of Stop Solution to each well. The color will change to yellow.
- Reading: Read the absorbance at 450 nm using a plate reader.

Heparin-Binding Assay

This assay assesses the functional integrity of the PF4 (58-70) peptide by measuring its ability to bind to heparin.

Materials:

- Heparin-coated plates (can be purchased or prepared by coating plates with heparin)
- Biotinylated PF4 (58-70) peptide (can be custom synthesized or labeled in-house)
- Blocking Buffer
- Wash Buffer
- Streptavidin-HRP
- TMB Substrate
- Stop Solution
- Plate reader

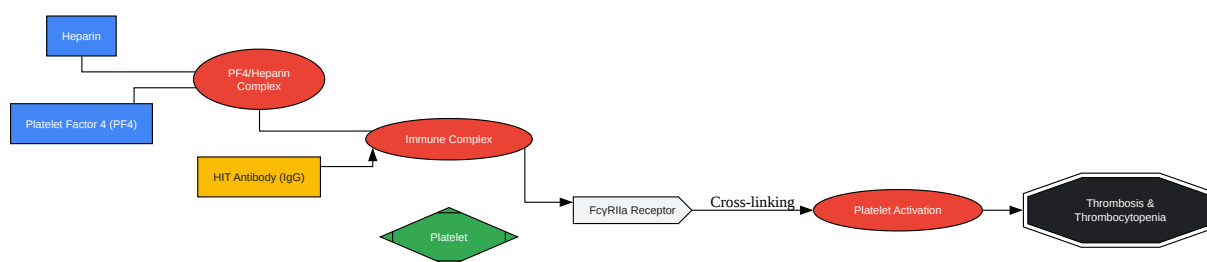
Procedure:

- Blocking: If using self-coated heparin plates, block with Blocking Buffer for 1-2 hours at room temperature. For commercial plates, follow the manufacturer's instructions.
- Washing: Wash the plate three times with Wash Buffer.

- Peptide Incubation: Add 100 μ L of various concentrations of biotinylated PF4 (58-70) peptide to the wells. Incubate for 1-2 hours at room temperature.
- Washing: Wash the plate three times with Wash Buffer.
- Streptavidin-HRP Incubation: Add 100 μ L of diluted Streptavidin-HRP to each well. Incubate for 1 hour at room temperature.
- Washing: Wash the plate five times with Wash Buffer.
- Detection: Add 100 μ L of TMB substrate and incubate in the dark.
- Stopping the Reaction: Add 50 μ L of Stop Solution.
- Reading: Read the absorbance at 450 nm.

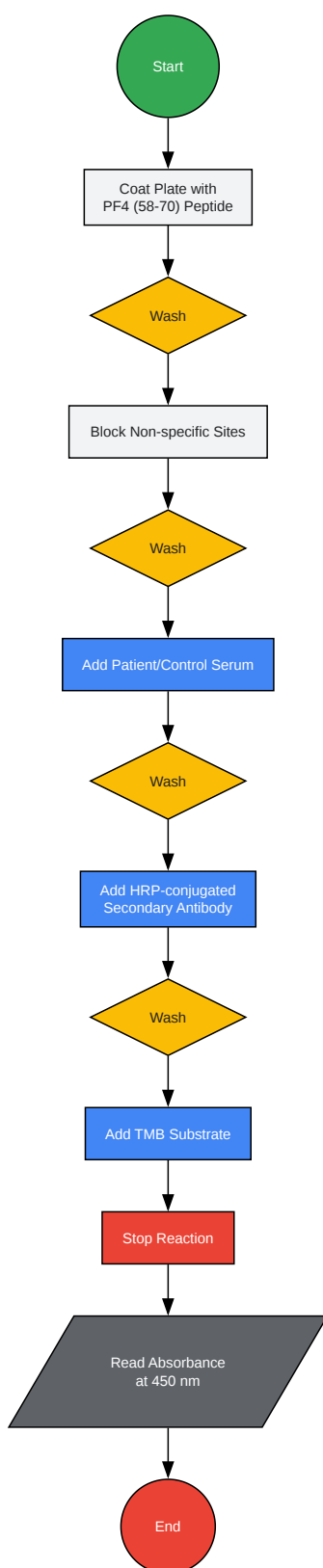
Visualizations

To further clarify the concepts and workflows discussed, the following diagrams have been generated.



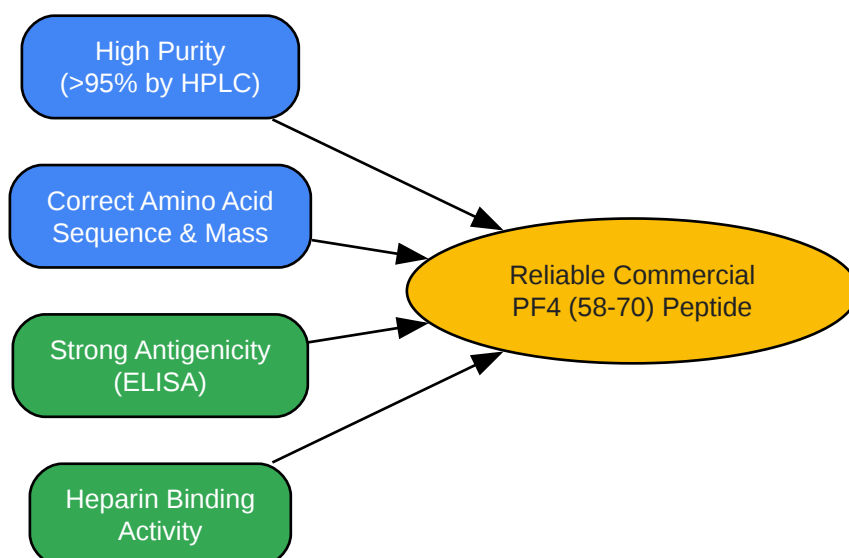
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Caption: Signaling pathway of Heparin-Induced Thrombocytopenia (HIT).



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Caption: Experimental workflow for PF4 (58-70) peptide ELISA.



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Caption: Key characteristics defining a high-quality PF4 (58-70) peptide.

In conclusion, while a definitive ranking of commercial PF4 (58-70) peptides requires direct comparative testing, researchers can make informed decisions by scrutinizing supplier-provided data and, most importantly, by conducting in-house validation using standardized assays. The protocols and conceptual diagrams provided in this guide offer a framework for such an evaluation, ultimately contributing to more robust and reproducible research in the field.

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References

- 1. Platelet Factor-4 (Human, 58 – 70) › PeptaNova [peptanova.de]
- 2. medchemexpress.com [medchemexpress.com]
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